A Comprehensive Technical Guide to Tert-butyl Cyclohexanecarboxylate

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Compound of Interest

Compound Name:	*Tert-butyl cyclohexanecarboxylate*
CAS No.:	*16537-05-6*
Cat. No.:	*B184319*

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CAS Number: 16537-05-6

This technical guide provides an in-depth overview of **tert-butyl cyclohexanecarboxylate**, a key chemical intermediate in organic synthesis, with a particular focus on its relevance to researchers, scientists, and professionals in drug development.

Chemical Identity and Physical Properties

Tert-butyl cyclohexanecarboxylate is an ester of cyclohexanecarboxylic acid and tert-butanol. Its sterically hindered tert-butyl group is a defining feature that dictates its chemical reactivity and applications, most notably as a protecting group for carboxylic acids.[1]

Table 1: Physical and Chemical Properties

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Property	Value	Reference
CAS Number	16537-05-6	[1][2][3][4][5]
Molecular Formula	$C_{11}H_{20}O_2$	[1][6]
Molecular Weight	184.28 g/mol	[1][4][6]
IUPAC Name	tert-butyl cyclohexanecarboxylate	[4][6]
Synonyms	Cyclohexanecarboxylic acid, 1,1-dimethylethyl ester; Cyclohexanecarboxylic acid, tert-butyl ester; tert-Butyl cyclohexanoate	[3][4]
Appearance	Pale-yellow liquid	[2]
Boiling Point	91°C (25 mm Hg)	[2][3]
SMILES	CC(C)(C)OC(=O)C1CCCCC1	[1][4]
InChIKey	WFYWVWNFVSGLFT-UHFFFAOYSA-N	[4]

Role in Organic Synthesis: A Protecting Group

The primary application of **tert-butyl cyclohexanecarboxylate** in organic synthesis is as a protecting group for the carboxylic acid functionality.[1] The bulky tert-butyl group provides significant steric hindrance, rendering the ester stable to a wide array of nucleophiles and reducing agents.[1] This stability is crucial in multi-step syntheses where other parts of a molecule need to be modified without affecting the carboxylic acid. The protecting group can be readily removed under acidic conditions to regenerate the carboxylic acid.[1]

Experimental Protocols for Synthesis

There are several methods for the synthesis of **tert-butyl cyclohexanecarboxylate**. Two common methods are detailed below.

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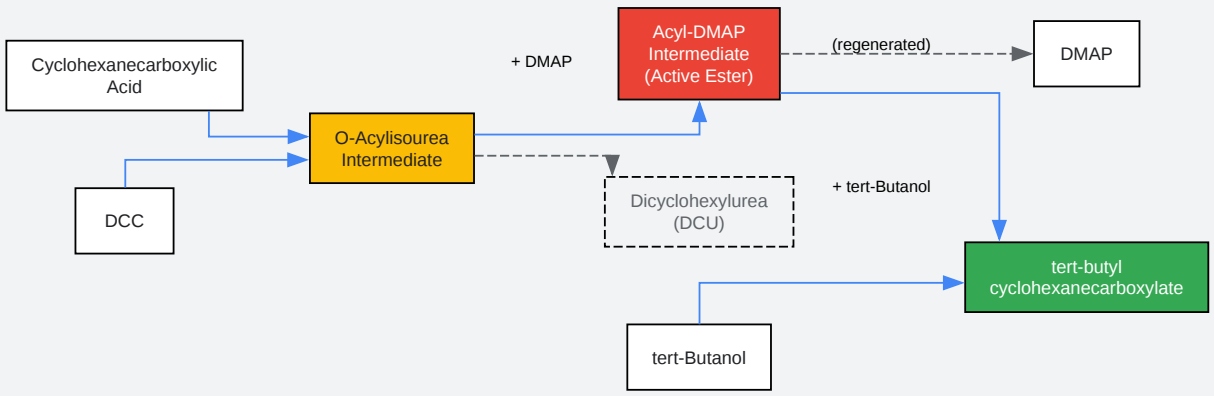
Steglich Esterification

The Steglich esterification is a mild and efficient method for the formation of esters, particularly for sterically demanding alcohols like tert-butanol.[1][5][7] The reaction involves the activation of cyclohexanecarboxylic acid with a coupling agent, typically dicyclohexylcarbodiimide (DCC), in the presence of a nucleophilic catalyst, such as 4-dimethylaminopyridine (DMAP).[1][5]

Experimental Protocol:

- In a round-bottomed flask, dissolve cyclohexanecarboxylic acid (1 equivalent) in a suitable aprotic solvent (e.g., dichloromethane).
- Add tert-butanol (1.5 equivalents) and a catalytic amount of 4-dimethylaminopyridine (DMAP, ~0.1 equivalents).
- Cool the mixture in an ice bath.
- Slowly add a solution of dicyclohexylcarbodiimide (DCC, 1.1 equivalents) in the same solvent.
- Allow the reaction to warm to room temperature and stir for several hours.
- The byproduct, dicyclohexylurea (DCU), precipitates out of the solution and can be removed by filtration.
- The filtrate is then washed with dilute acid, water, and brine.
- The organic layer is dried over an anhydrous salt (e.g., Na_2SO_4), filtered, and the solvent is removed under reduced pressure to yield the crude product.
- Purification can be achieved by distillation or column chromatography.

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Figure 1: Reaction mechanism of the Steglich Esterification.

Synthesis from S-tert-butyl cyclohexanecarbothioate

This method involves the reaction of a thiol ester with tert-butanol in the presence of a mercury(II) salt.[2][3]

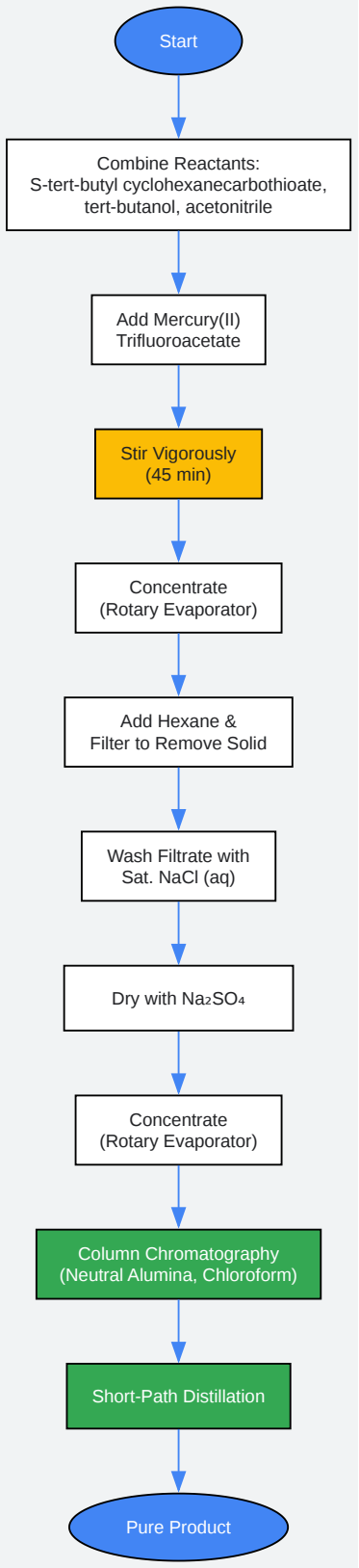
Experimental Protocol:

- In a nitrogen-flushed round-bottomed flask, charge S-tert-butyl cyclohexanecarbothioate (1 equivalent), tert-butyl alcohol (2.7 equivalents), and anhydrous acetonitrile.[2][3]
- Stir the mixture vigorously and add mercury(II) trifluoroacetate (2 equivalents) in one portion.[2][3]
- Continue vigorous stirring for 45 minutes.[2][3]
- Concentrate the mixture using a rotary evaporator.[2][3]
- Add hexane to the concentrated mixture to precipitate an orange solid, which is then removed by filtration.[2]
- Wash the filter pad with hexane.[2]

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- Combine the filtrate and washings, wash with saturated aqueous sodium chloride, dry over anhydrous sodium sulfate, and concentrate on a rotary evaporator.[2]
- Purify the crude product by passing it through a column of neutral alumina with chloroform as the eluent.[2][3]
- Further purification can be achieved by short-path distillation to yield pure **tert-butyl cyclohexanecarboxylate**.[2][3]

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Figure 2: General experimental workflow for the synthesis of **tert-butyl cyclohexanecarboxylate**.

Applications in Drug Development

While primarily a protecting group, **tert-butyl cyclohexanecarboxylate** and its derivatives serve as important intermediates and building blocks in pharmaceutical research.[1] For instance, it is a precursor in the synthesis of molecules like trans-4-(tert-butoxycarbonylamino)cyclohexanecarboxylic acid, a valuable scaffold in drug development.[1] [8]

The tert-butyl group itself is a common moiety in many drugs, often introduced to enhance potency or provide a steric shield to increase the stability of a compound.[9] However, it's important to note that tert-butyl groups can be susceptible to metabolism by cytochrome P450 enzymes.[9]

Safety Information

Hazard Statements:

- H227: Combustible liquid[4]
- H315: Causes skin irritation[4]
- H319: Causes serious eye irritation[4]
- H335: May cause respiratory irritation[4]

Appropriate personal protective equipment should be worn when handling this compound. It is intended for research and further manufacturing applications only and is not approved for direct human or veterinary use.[1]

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